

# 1-Imidazolelactic Acid: Proper Disposal & Safety Procedures

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## Compound of Interest

Compound Name: 1-Imidazolelactic acid

CAS No.: 876-19-7

Cat. No.: B1219203

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CAS No: 14403-45-3 | Formula:  $C_6H_8N_2O_3$  | Molecular Weight: 156.14 g/mol

## Part 1: Executive Safety Assessment

Immediate Action Required: Treat **1-Imidazolelactic acid** as a Chemical Irritant (Skin/Eye/Respiratory). While less aggressive than its precursor Imidazole (which is corrosive), this metabolite must be handled with strict adherence to organic waste protocols.

CRITICAL DISTINCTION: Do not confuse **1-Imidazolelactic acid** with Imidazole (CAS 288-32-4). Imidazole is a Category 1B Reproductive Toxin and Corrosive. **1-Imidazolelactic acid** is generally classified as an Irritant (Xi), but due to structural similarities, conservative handling (treating as a potential sensitizer) is the gold standard in drug development environments.

## Hazard Identification Summary

Parameter	Classification	GHS Codes
Primary Hazard	Irritant (Skin, Eye, Lungs)	H315, H319, H335
Signal Word	WARNING	P261, P280, P305+P351+P338
Physical State	Solid (Crystalline powder)	N/A
Acidity (pKa)	Amphoteric (pKa <sub>1</sub> ≈ 3.4, pKa <sub>2</sub> ≈ 6.[1][2]8)	pH Control Required for Aqueous Disposal
RCRA Status	Non-listed (Not P or U listed)	Dispose as General Organic Chemical Waste

## Part 2: Personal Protective Equipment (PPE) Matrix

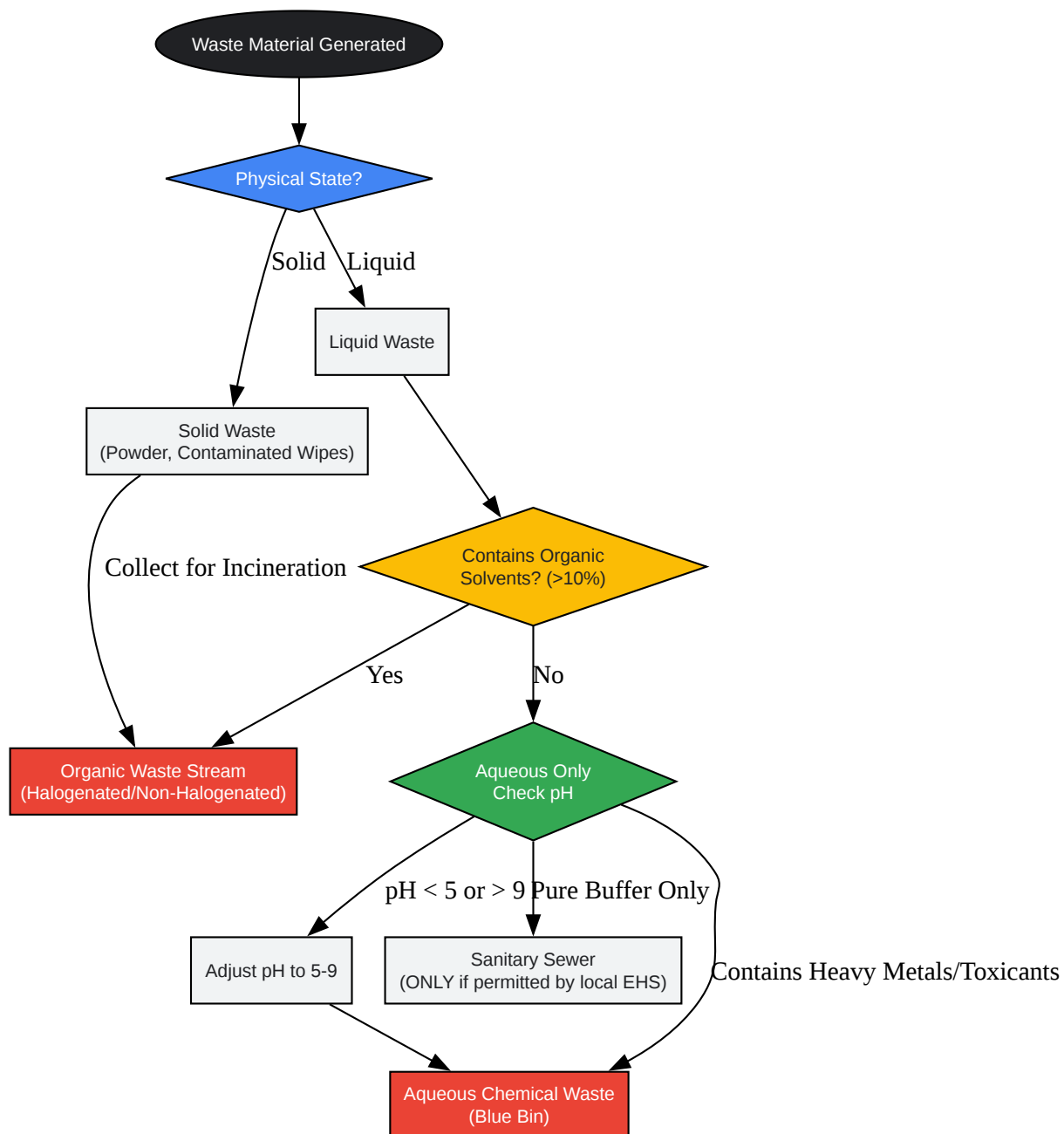
Rationale: The zwitterionic nature of the molecule at physiological pH increases water solubility, facilitating rapid absorption through mucous membranes.

- Respiratory: NIOSH-approved N95 particulate respirator is recommended during weighing or open handling of powders to prevent inhalation of dust (H335).
- Ocular: Chemical safety goggles (ANSI Z87.1). Face shields are required only if handling large liquid volumes (>1L) where splashing is a risk.
- Dermal: Nitrile gloves (Minimum thickness: 0.11 mm).
  - Breakthrough Time: >480 minutes (estimated based on hydrophilic organic acid structure).
  - Double Gloving: Recommended when handling stock solutions >100 mM.

## Part 3: Waste Segregation & Disposal Protocols

### Decision Logic for Waste Stream Selection

The following logic gate ensures compliance with EPA regulations (40 CFR 261) and minimizes cross-contamination risks.



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Figure 1: Waste segregation logic flow. Prioritize incineration (Organic Waste) for all chemical residues to ensure complete destruction.

## Protocol A: Solid Waste Disposal

Applicability: Expired powder, contaminated weighing boats, gloves, and paper towels.

- Collection: Place all solid waste into a dedicated Wide-Mouth High-Density Polyethylene (HDPE) container labeled "Hazardous Waste - Solid Organic Debris."
- Labeling: Explicitly list "**1-Imidazolelactic acid**" on the waste tag. Do not use generic terms like "Buffer Salts."
- Closure: Ensure the lid is screw-tightened when not in use to prevent dust aerosolization.
- Disposal: Hand over to EHS for high-temperature incineration.

## Protocol B: Liquid Waste Disposal

Applicability: Stock solutions, HPLC effluent, and mother liquors.

- Segregation:
  - Scenario 1 (Pure Aqueous): If dissolved in water/PBS, collect in "Aqueous Chemical Waste." Do not pour down the drain unless your facility has a specific permit for low-toxicity organic acids.
  - Scenario 2 (Mixed Organic): If dissolved in DMSO, Methanol, or Acetonitrile (common for HPLC), collect in "Organic Solvent Waste."
- Compatibility Check: Ensure the waste container does not contain strong oxidizers (e.g., Nitric Acid, Peroxides). The imidazole ring can react with strong oxidizers, potentially generating heat or nitrogen oxides (NO<sub>x</sub>).
- Deactivation (Optional for Trace Amounts): For small bench-scale volumes (<50 mL) of dilute aqueous solution, treating with 10% bleach (Sodium Hypochlorite) for 20 minutes can degrade the biological activity before disposal into chemical waste, though this is rarely required for this specific metabolite.

## Part 4: Spill Management & Decontamination

Core Principle: Containment takes precedence over cleaning. Prevent the dust from becoming airborne.[2][3][4][5][6][7][8]



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Figure 2: Operational workflow for spill remediation. The "Wet Wipe Method" is critical for powders to prevent inhalation risks.

Detailed Spill Protocol:

- Isolate: Mark the area. If powder was spilled, turn off nearby fans or drafts.
- Protect: Put on N95 respirator and double gloves.
- Contain (Powder): Do NOT sweep dry dust. Cover the spill with wet paper towels (water or ethanol) to dampen the powder, preventing it from becoming airborne.
- Contain (Liquid): Surround the spill with universal absorbent pads or vermiculite.
- Clean: Scoop up the dampened material/absorbent pads and place them into a heavy-duty plastic bag.
- Decontaminate: Scrub the surface with a mild detergent and water solution. The imidazole ring is water-soluble; organic solvents are generally not necessary for surface cleaning.
- Verify: Check for residue. Repeat scrubbing if necessary.

## Part 5: Regulatory & Compliance Context

### US EPA (RCRA) Considerations

**1-Imidazolelactic acid** is not a listed hazardous waste (P-list or U-list) under 40 CFR 261.33. However, the generator is responsible for determining if the waste exhibits hazardous characteristics:

- Ignitability (D001): No (Solid/Aqueous).
- Corrosivity (D002): Unlikely, unless in highly acidic/basic solution (pH < 2 or > 12.5).
- Reactivity (D003): No.
- Toxicity (D004-D043): Not listed.

Compliance Verdict: Dispose of as Non-Regulated Chemical Waste unless mixed with regulated solvents.

## Storage Requirements

- Temperature: Store at 2-8°C (Refrigerated) to prevent degradation [1].
- Incompatibility: Keep away from strong oxidizing agents and acid chlorides [2].[3]
- Container: Keep container tightly closed. Hygroscopic nature requires desiccation if stored for long periods.

## References

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